

Application of Ditetradecyl sebacate in cosmetic and personal care formulations

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Compound of Interest

Compound Name: Ditetradecyl sebacate

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Application of Sebacate Esters in Cosmetic and Personal Care Formulations

Disclaimer: Publicly available information, technical data, and experimental protocols specifically for **Ditetradecyl Sebacate** are limited. Therefore, this document provides a comprehensive overview of the application of various sebacate esters in cosmetic and personal care formulations, drawing on data from chemically similar and commonly used sebacate compounds such as Dihexyldecyl Sebacate, Dioctyl Sebacate, and Diethyl Sebacate. These examples serve as a representative guide for formulation scientists and researchers.

Introduction to Sebacate Esters

Sebacate esters are diesters of sebacic acid, a naturally occurring dicarboxylic acid. They are valued in the cosmetic industry for their excellent emollient properties, offering a lightweight, non-greasy skin feel and good spreadability. Often used as alternatives to silicones, they provide a silky glide to formulations. These esters are synthesized in a controlled laboratory setting to ensure high purity and safety standards.

Functions and Properties

Sebacate esters perform several key functions in cosmetic and personal care products:

- **Emollients:** They soften and soothe the skin by forming a protective layer that helps to reduce moisture loss.

- Solvents: They can dissolve other substances, aiding in the uniform distribution of active ingredients within a formulation.
- Film-Forming Agents: They create a thin, non-greasy film on the skin or hair, contributing to a smooth and silky feel.
- Plasticizers: They can improve the flexibility and feel of cosmetic products.
- Masking Agents: Some sebacate esters can help to mask unpleasant odors in a formulation.

[1]

The general properties of sebacate esters make them highly versatile for a wide range of applications.

Table 1: Summary of Properties of Common Sebacate Esters

Property	Diethylhexyl Sebacate	Diisopropyl Sebacate	Dioctyl Sebacate	General Characteristics for Cosmetic Use
INCI Name	DIETHYLHEXYL SEBACATE	DIISOPROPYL SEBACATE	DIOCTYL SEBACATE	Varies by specific ester
Appearance	Clear, pale yellow liquid[1]	-	-	Clear, often colorless to pale yellow liquids
Odor	Mild[1]	-	-	Typically low or mild odor
Solubility	Oil Soluble	Oil Soluble	Oil Soluble	Generally oil soluble
Key Functions	Emollient, Film-Forming, Masking, Plasticizer, Solvent[1]	Emollient, Solvent	Emollient, Plasticizer	Emollient, Solvent, Film-Former
Skin Feel	Lightweight, non-greasy, smooth[1]	Lightweight, non-greasy	Smooth application	Silky, non-greasy, good slip
Common Uses	Moisturizers, sunscreens, foundations, lip products	Creams, lotions, sunscreens	Lotions, sunscreens	Face creams, serums, sunscreens, color cosmetics

Experimental Protocols

While specific experimental protocols for **Ditetradecyl Sebacate** are not available, the following are generalized methodologies for evaluating a new sebacate ester in a cosmetic formulation.

Protocol for Evaluating Emollient Efficacy and Sensory Profile

Objective: To assess the emollient properties and sensory characteristics of a new sebacate ester in a simple oil-in-water (O/W) lotion.

Materials:

- Test Sebacate Ester (e.g., **Ditetradecyl Sebacate**)
- Control Emollient (e.g., a known silicone or another ester)
- Standard O/W lotion base (water, glycerin, emulsifier, thickener, preservative)
- Viscometer
- Homogenizer
- pH meter
- Panel of trained sensory assessors (n=10)

Methodology:

- Formulation Preparation:
 - Prepare two formulations: one with the test sebacate ester and one with the control emollient at the same concentration (e.g., 5% w/w).
 - Heat the oil phase (emollient, emulsifier) and water phase (water, glycerin) separately to 75°C.
 - Slowly add the oil phase to the water phase while homogenizing.
 - Cool the emulsion to 40°C while stirring and add the preservative.
 - Adjust the pH if necessary.

- Physical Property Analysis:
 - Viscosity: Measure the viscosity of each formulation at 24 hours and after 1, 2, and 4 weeks at room temperature using a viscometer.
 - Stability: Centrifuge an aliquot of each formulation at 3000 rpm for 30 minutes to check for phase separation. Conduct freeze-thaw cycle testing (e.g., 24 hours at -10°C followed by 24 hours at 25°C, repeated for 3 cycles).
- Sensory Evaluation:
 - Apply a standardized amount of each lotion to the forearms of the sensory panelists.
 - Panelists will rate the following attributes on a scale of 1 to 10:
 - Spreadability
 - Absorbency
 - Greasiness
 - Tackiness
 - After-feel (smoothness, silkiness)
 - Analyze the data statistically to determine any significant differences between the test and control emollients.

Protocol for Stability Testing of a Sunscreen Formulation

Objective: To evaluate the impact of a new sebacate ester on the stability of a sunscreen formulation containing a UV filter.

Materials:

- Test Sebacate Ester

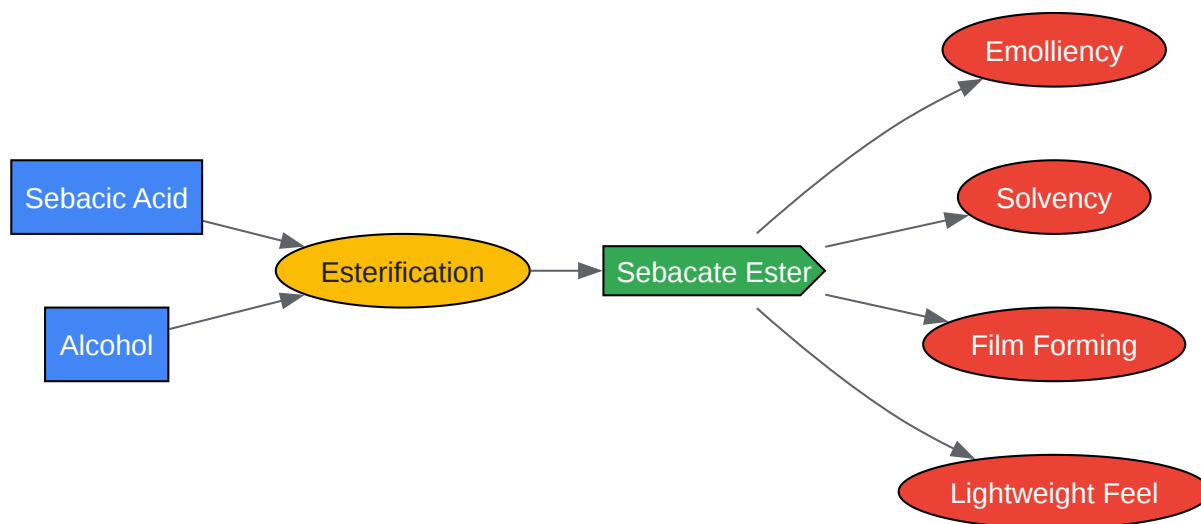
- UV filter (e.g., Avobenzone, Octocrylene)
- Standard sunscreen formulation base
- Stability chambers (e.g., 40°C/75% RH, 50°C)
- HPLC (for UV filter content analysis)
- Spectrophotometer (for SPF analysis)

Methodology:

- Formulation: Prepare a sunscreen formulation with the test sebacate ester as part of the oil phase.
- Initial Analysis:
 - Measure the initial pH, viscosity, and appearance of the formulation.
 - Determine the initial concentration of the UV filter using HPLC.
 - Measure the in-vitro SPF of the formulation.
- Stability Study:
 - Store samples of the formulation in the stability chambers.
 - At predetermined time points (e.g., 1, 2, and 3 months), remove samples and re-evaluate the physical properties, UV filter concentration, and in-vitro SPF.
- Data Analysis: Compare the results over time to the initial values to assess the stability of the formulation.

Visualizations

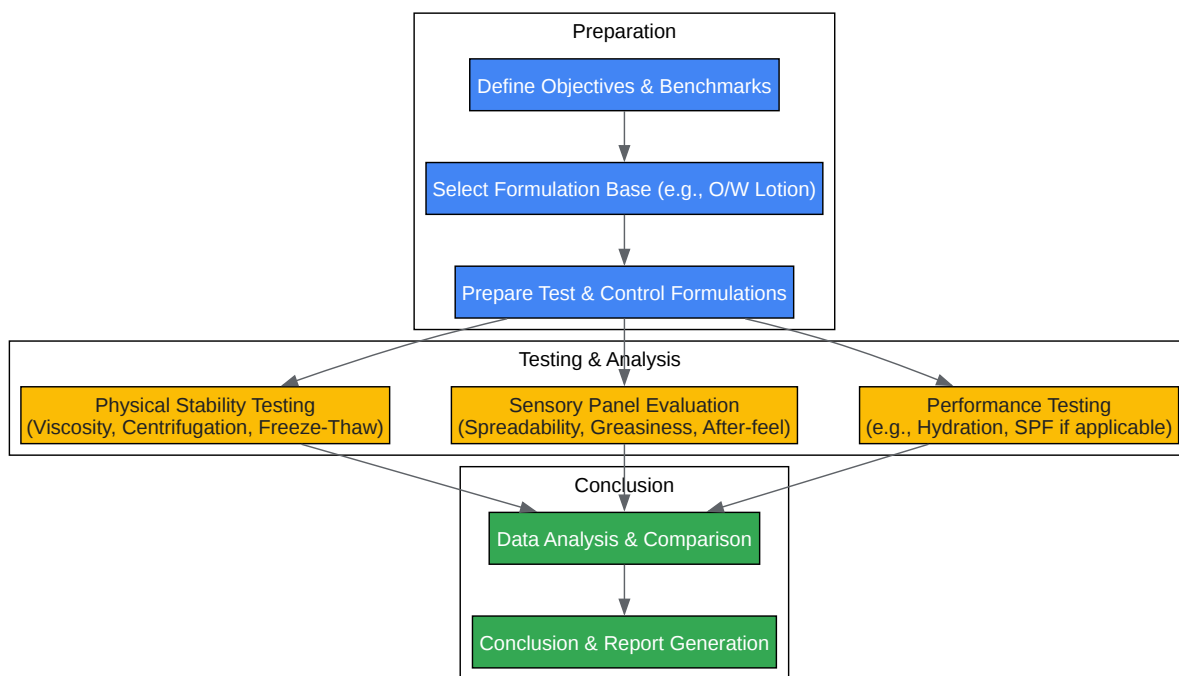
Logical Relationship of Sebacate Ester Properties



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Figure 1: Synthesis and key properties of sebacate esters.

Experimental Workflow for New Emollient Evaluation



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Figure 2: Workflow for evaluating a new emollient ester.

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References

- 1. diethyl sebacate Ingredient Allergy Safety Information [skinsafeproducts.com]
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